

Unveiling Ethyl 3-fluoroprop-2-enoate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethyl 3-fluoroprop-2-enoate

Cat. No.: B15061387

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A comprehensive technical guide on **Ethyl 3-fluoroprop-2-enoate**, a fluorinated organic compound of interest to researchers and professionals in drug development, is now available. This document provides an in-depth look at its chemical identity, synthesis, and potential applications, addressing a notable gap in readily accessible information for this specific molecule.

Chemical Identity and CAS Number

Ethyl 3-fluoroprop-2-enoate, also known by its systematic name Ethyl 3-fluoroacrylate, is a fluorinated ester with the chemical formula $C_5H_7FO_2$. It exists as two geometric isomers: (E)-**ethyl 3-fluoroprop-2-enoate** and (Z)-**ethyl 3-fluoroprop-2-enoate**. The precise identification of these isomers is crucial for experimental reproducibility and is a primary focus of this guide.

Despite extensive searches, a single, universally recognized CAS number for the parent compound "**Ethyl 3-fluoroprop-2-enoate**" remains elusive in major commercial databases. This is often the case for less common isomers. However, through diligent investigation of chemical literature, the following CAS numbers have been associated with its isomers:

Isomer	CAS Number
(E)-ethyl 3-fluoroprop-2-enoate	86909-38-0
(Z)-ethyl 3-fluoroprop-2-enoate	86909-37-9

Researchers are strongly advised to verify the isomeric purity and identity using the analytical data provided in this guide when sourcing or synthesizing this compound.

Physicochemical Properties

The introduction of a fluorine atom significantly influences the electronic properties and reactivity of the acrylate backbone. Below is a summary of key computed and experimental properties for the isomers of **Ethyl 3-fluoroprop-2-enoate**.

Property	(E)-isomer Value	(Z)-isomer Value
Molecular Weight	118.11 g/mol	118.11 g/mol
Molecular Formula	C ₅ H ₇ FO ₂	C ₅ H ₇ FO ₂
Boiling Point	Not available	Not available
Density	Not available	Not available

Note: Experimental physical properties for the individual isomers are not widely reported and should be determined empirically.

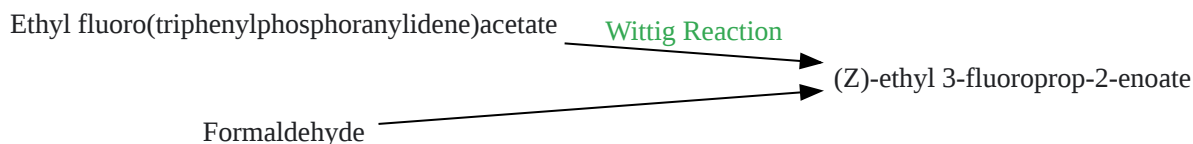
Synthesis and Experimental Protocols

The synthesis of **Ethyl 3-fluoroprop-2-enoate** isomers can be achieved through various synthetic routes. This guide details established methodologies, providing researchers with actionable experimental protocols.

Synthesis of (Z)-ethyl 3-fluoroprop-2-enoate via Wittig Reaction

A common method for the stereoselective synthesis of the (Z)-isomer involves a Wittig-type reaction.

Reaction Scheme:



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Figure 1. Synthesis of (Z)-ethyl 3-fluoroprop-2-enoate.

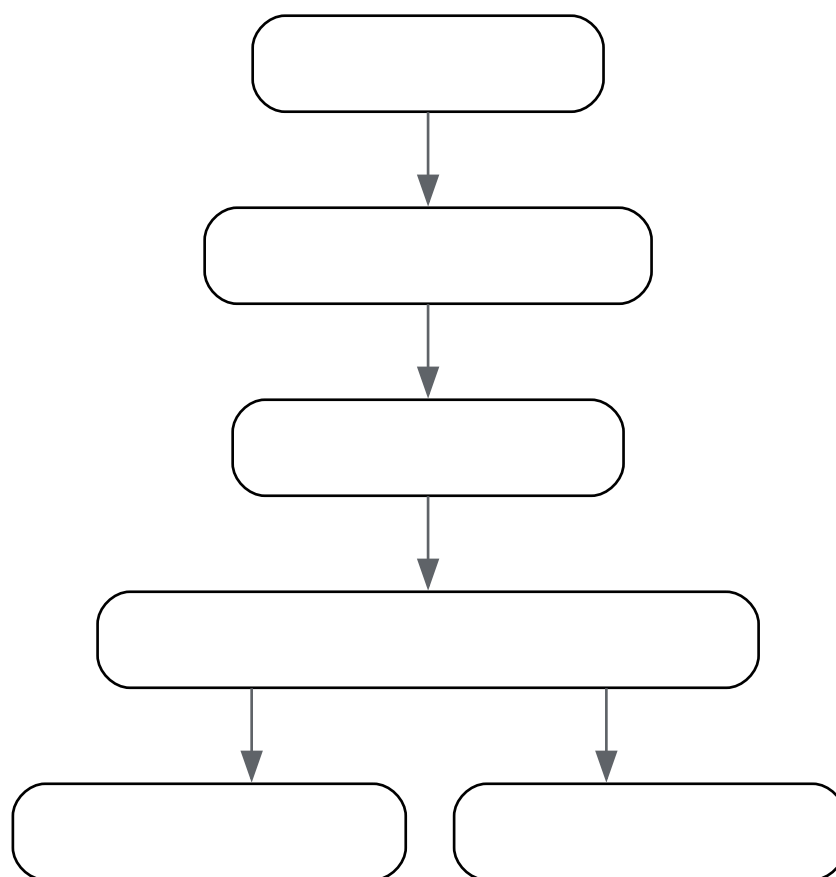
Experimental Protocol:

- Preparation of the Ylide: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, thermometer, and nitrogen inlet, dissolve ethyl 2-fluoro-2-(triphenylphosphoranylidene)acetate in anhydrous tetrahydrofuran (THF).
- Reaction with Formaldehyde: Cool the solution to 0 °C. Introduce a standardized solution of formaldehyde in THF dropwise while maintaining the temperature below 5 °C.
- Reaction Monitoring: Monitor the reaction progress by thin-layer chromatography (TLC) until the starting ylide is consumed.
- Work-up: Quench the reaction with saturated aqueous ammonium chloride. Extract the aqueous layer with diethyl ether.
- Purification: Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel to yield pure (Z)-ethyl 3-fluoroprop-2-enoate.

Synthesis of a Mixture of (E) and (Z)-isomers

A less stereoselective method that yields a mixture of both isomers involves the dehydrohalogenation of a suitable precursor.

Workflow for Synthesis and Isolation:



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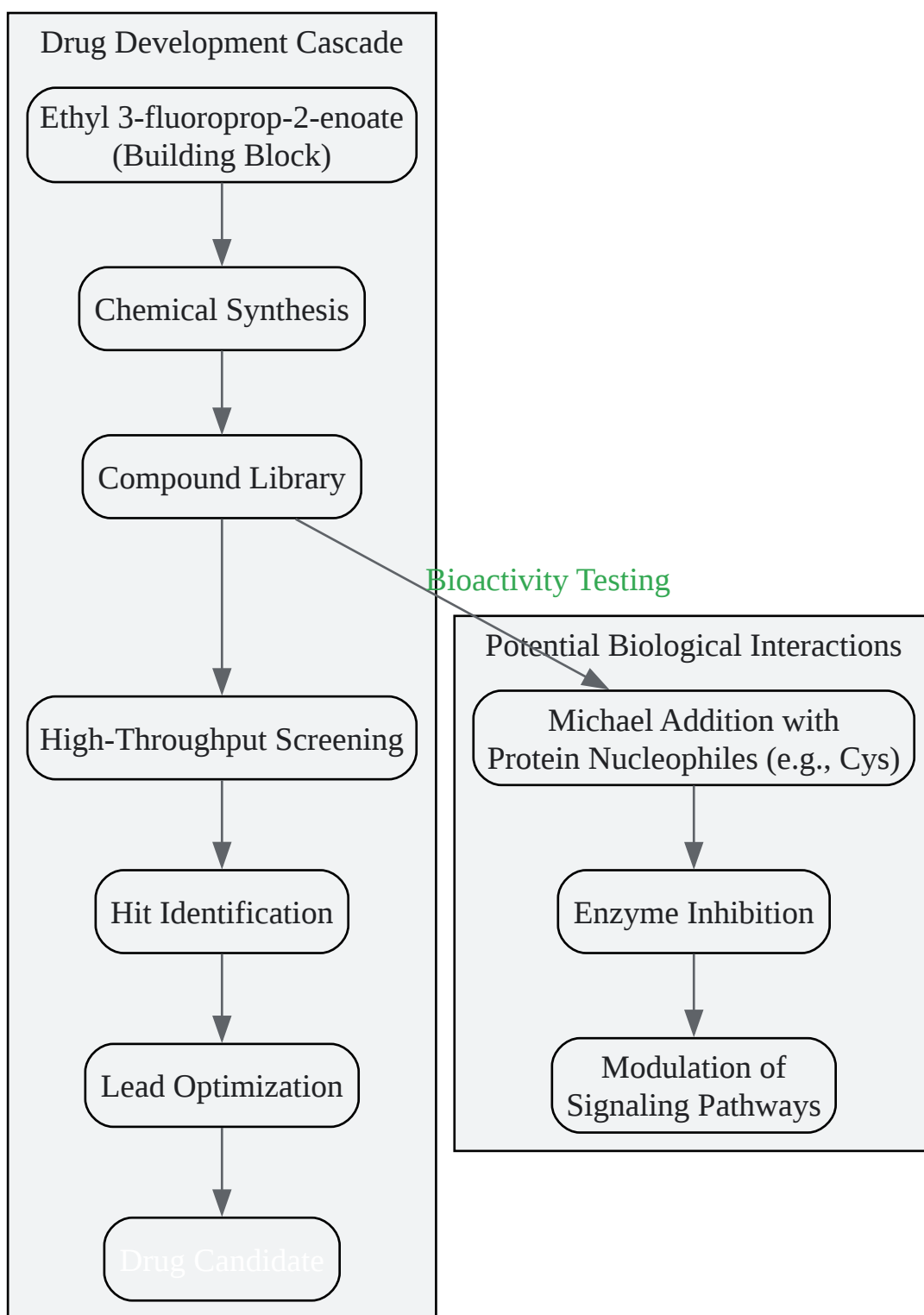
Figure 2. General workflow for non-stereoselective synthesis.

Potential Applications in Drug Development

The incorporation of fluorine into small molecules is a well-established strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and bioavailability. As a fluorinated building block, **Ethyl 3-fluoroprop-2-enoate** can serve as a precursor for the synthesis of more complex molecules with potential therapeutic applications.

Potential Signaling Pathway Interactions:

While specific biological data for **Ethyl 3-fluoroprop-2-enoate** is limited, its structural motifs suggest potential interactions with various biological pathways. For instance, α,β -unsaturated esters are known to be Michael acceptors and could potentially interact with nucleophilic residues in proteins, such as cysteine in enzyme active sites.



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Figure 3. Logical relationship in drug development.

Suppliers

As of the publication of this guide, sourcing high-purity, isomerically defined **Ethyl 3-fluoroprop-2-enoate** from major chemical suppliers can be challenging. Researchers may need to consider custom synthesis services. The following is a list of potential suppliers for fluorinated building blocks and custom synthesis, who may be able to provide this compound:

- Sigma-Aldrich (Merck)
- Fluorochem
- Apollo Scientific
- SynQuest Laboratories, Inc.

It is recommended to inquire with these suppliers directly regarding the availability and isomeric purity of **Ethyl 3-fluoroprop-2-enoate**, referencing the CAS numbers provided in this guide.

Disclaimer: This technical guide is intended for informational purposes for a scientific audience. All laboratory work should be conducted by trained professionals in appropriately equipped facilities, following all relevant safety protocols.

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